

# 1-Nonadecene: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-Nonadecene

Cat. No.: B090666

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1-Nonadecene**, a long-chain alkene with emerging biological significance. This document details its chemical identifiers, physicochemical properties, and experimental protocols for its synthesis, purification, and analysis. Furthermore, it explores its potential roles in metabolic pathways and its applications in research, including its anti-inflammatory, antioxidant, and anticancer properties.

## Chemical Identifiers and Physicochemical Properties

**1-Nonadecene** is a monounsaturated aliphatic hydrocarbon with a single double bond at the primary position. Its unique chemical structure contributes to its physical and biological properties.

Table 1: Chemical Identifiers for **1-Nonadecene**

Identifier	Value
CAS Number	18435-45-5
Molecular Formula	C <sub>19</sub> H <sub>38</sub>
IUPAC Name	Nonadec-1-ene
Synonyms	Nonadec-1-ene, α-Nonadecene
InChI	InChI=1S/C19H38/c1-3-5-7-9-11-13-15-17-19-18-16-14-12-10-8-6-4-2/h3H,1,4-19H2,2H3
InChIKey	NHLUYCJZUXOUBX-UHFFFAOYSA-N
SMILES	CCCCCCCCCCCCCCCCC=C

Table 2: Physicochemical Properties of **1-Nonadecene**

Property	Value	Source
Molecular Weight	266.51 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	329 °C at 760 mmHg	[2]
Melting Point	23 °C	[1]
Density	0.79 g/cm <sup>3</sup> at 25 °C	[2]
Vapor Pressure	0.000038 mmHg at 25 °C	[2]
Solubility	Insoluble in water; Soluble in alcohol	[2]

## Experimental Protocols

### Synthesis of 1-Nonadecene via the Wittig Reaction

The Wittig reaction is a reliable method for the synthesis of alkenes from aldehydes or ketones. For the synthesis of **1-Nonadecene**, octadecanal can be reacted with a methylenephosphorane.

#### Materials:

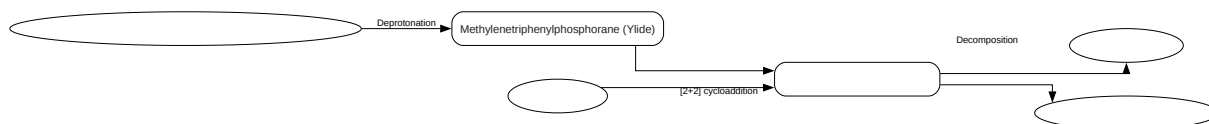
- Octadecanal
- Methyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium or sodium amide)
- Anhydrous solvent (e.g., tetrahydrofuran or diethyl ether)
- Reaction vessel, stirring apparatus, and equipment for working under inert atmosphere

#### Procedure:

- **Ylide Preparation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in the anhydrous solvent.
- Cool the suspension in an ice bath and add the strong base dropwise with constant stirring.
- Allow the mixture to warm to room temperature and stir for 1-2 hours to ensure complete formation of the ylide (a color change, typically to orange or yellow, indicates ylide formation).
- **Wittig Reaction:** Dissolve octadecanal in the anhydrous solvent in a separate flask and add it dropwise to the ylide solution at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- **Work-up:** Quench the reaction by adding water or a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the product with a nonpolar organic solvent (e.g., hexane or pentane).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.

- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **1-Nonadecene**.

Diagram 1: Wittig Reaction for **1-Nonadecene** Synthesis



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Caption: A simplified workflow of the Wittig reaction for the synthesis of **1-Nonadecene**.

## Purification of 1-Nonadecene by Fractional Distillation

Due to its high boiling point, fractional distillation under reduced pressure (vacuum distillation) is the preferred method for purifying **1-Nonadecene** from non-volatile impurities or other long-chain hydrocarbons with different boiling points.<sup>[3][4][5][6]</sup>

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Vacuum source and gauge
- Heating mantle

#### Procedure:

- Place the crude **1-Nonadecene** in the round-bottom flask with a few boiling chips or a magnetic stir bar.
- Assemble the fractional distillation apparatus, ensuring all joints are properly sealed for vacuum.
- Begin to slowly reduce the pressure in the system to the desired level.
- Gradually heat the distillation flask using the heating mantle.
- Observe the temperature at the distillation head. The temperature will rise as the vapor of the most volatile component reaches the thermometer.
- Collect the fraction that distills over at a constant temperature and pressure. This fraction will be the purified **1-Nonadecene**.
- Discard the initial and final fractions, which may contain more volatile and less volatile impurities, respectively.
- Once the desired fraction is collected, turn off the heat and allow the apparatus to cool before slowly releasing the vacuum.

## Analysis of 1-Nonadecene by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like **1-Nonadecene**.<sup>[7][8][9]</sup>

#### Instrumentation:

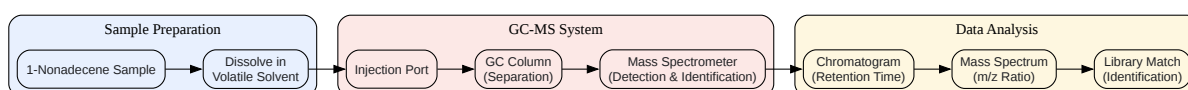
- Gas chromatograph coupled to a mass spectrometer
- Capillary column suitable for hydrocarbon analysis (e.g., DB-5ms or equivalent)
- Helium carrier gas

- Autosampler and vials

Procedure:

- Sample Preparation: Dissolve a small amount of the **1-Nonadecene** sample in a volatile organic solvent (e.g., hexane or dichloromethane) to a concentration of approximately 10-100 µg/mL.
- GC-MS Conditions:
  - Injector Temperature: 250 °C
  - Oven Temperature Program: Start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 300 °C and hold for 5-10 minutes.
  - Carrier Gas Flow Rate: 1 mL/min (constant flow).
  - MS Ion Source Temperature: 230 °C
  - MS Quadrupole Temperature: 150 °C
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Range: m/z 40-500.
- Analysis: Inject 1 µL of the prepared sample into the GC-MS system. The resulting chromatogram will show a peak corresponding to **1-Nonadecene** at a specific retention time. The mass spectrum of this peak can be compared to a reference library (e.g., NIST) for positive identification.

Diagram 2: GC-MS Analysis Workflow



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Caption: A general workflow for the analysis of **1-Nonadecene** using GC-MS.

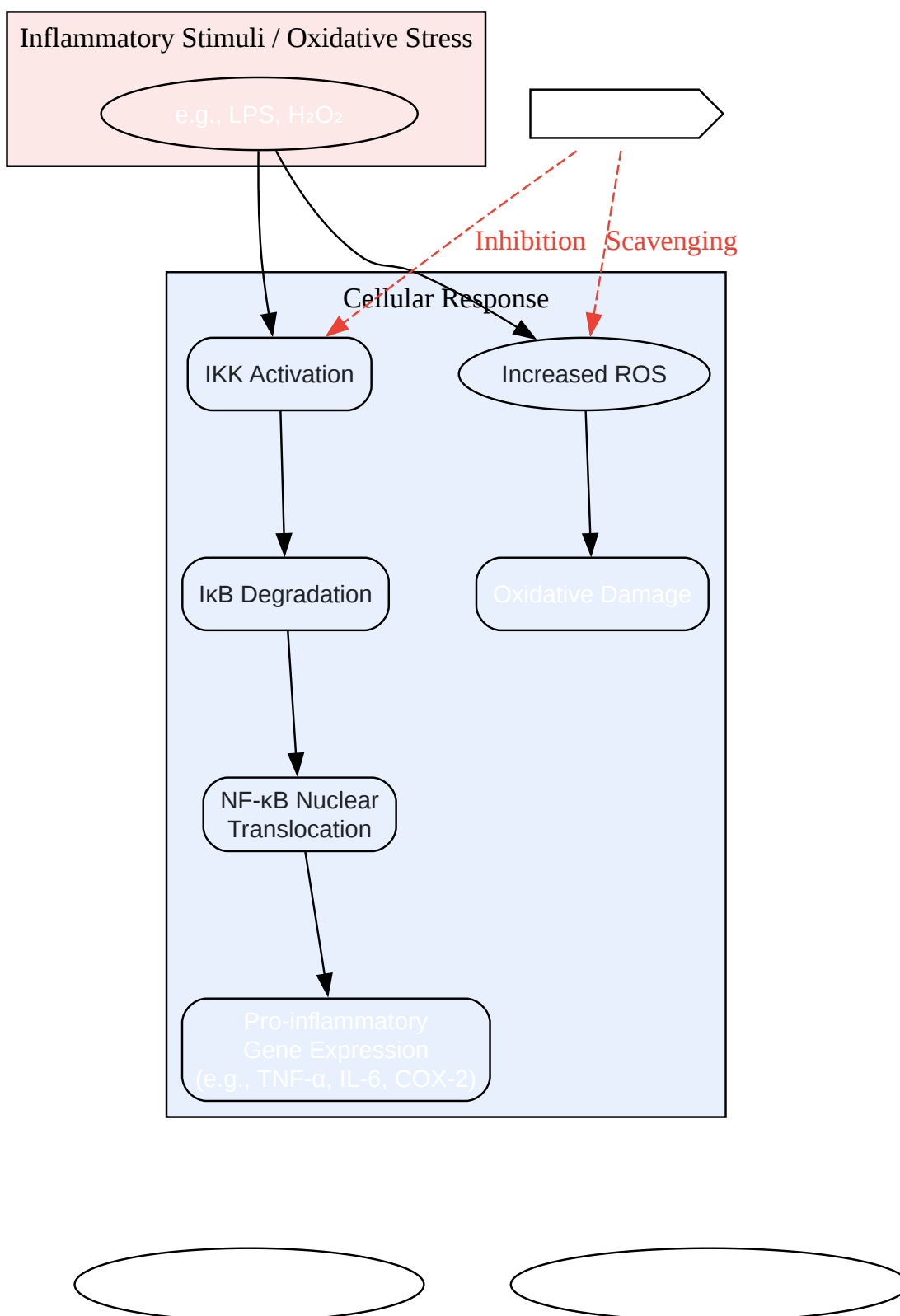
## Biological Significance and Potential Applications

**1-Nonadecene** has been identified as a metabolite in various plants and bacteria.[1] Emerging research suggests its potential as a bioactive compound with anti-inflammatory, antioxidant, and anticancer properties.

## Anti-inflammatory and Antioxidant Mechanisms

While direct studies on **1-Nonadecene** are limited, the anti-inflammatory and antioxidant activities of many phytochemicals are well-documented.[10] These compounds often exert their effects by modulating key signaling pathways involved in inflammation and oxidative stress. A plausible mechanism for **1-Nonadecene**'s activity involves the inhibition of the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway and the scavenging of reactive oxygen species (ROS).

Diagram 3: Proposed Anti-inflammatory and Antioxidant Pathway of **1-Nonadecene**



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Caption: Proposed mechanism of **1-Nonadecene** in mitigating inflammation and oxidative stress.

## Anticancer Potential

Preliminary studies have indicated that extracts containing **1-Nonadecene** exhibit cytotoxic effects against certain cancer cell lines. One study found that an extract of *Sarocladium kiliense*, which contained 5.16% **1-Nonadecene**, showed significant anticancer activity against Hep-G2 (liver cancer) and MCF-7 (breast cancer) cell lines.[\[11\]](#) This suggests that **1-Nonadecene** may contribute to the observed cytotoxicity and warrants further investigation as a potential anticancer agent.

## Metabolic Pathways

In certain anaerobic bacteria, such as *Desulfatibacillum aliphaticivorans*, 1-alkenes are metabolized through pathways involving the oxidation of the double bond and the addition of organic carbons at both ends of the chain.[\[12\]](#) This indicates that **1-Nonadecene** can be utilized by microorganisms as a carbon and energy source, which is relevant for bioremediation and microbial ecology studies.

## Applications in Drug Development

The bioactive properties of **1-Nonadecene** suggest its potential utility in drug development, although this remains an area for future research.

- **Lead Compound:** Its anti-inflammatory and anticancer activities make it a candidate for development as a lead compound for novel therapeutics.
- **Drug Delivery:** As a long-chain hydrocarbon, **1-Nonadecene** could potentially be incorporated into lipid-based drug delivery systems, such as liposomes or solid lipid nanoparticles, to enhance the delivery of other therapeutic agents.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **Biomarker:** The presence of **1-Nonadecene** in biological samples could be explored as a potential biomarker for certain metabolic or disease states.

## Conclusion

**1-Nonadecene** is a long-chain alkene with well-defined chemical and physical properties. Standard organic synthesis and analytical techniques can be readily applied to this molecule. Its presence in natural sources and its emerging bioactive properties, particularly its potential anti-inflammatory, antioxidant, and anticancer effects, make it a compound of significant interest for researchers in chemistry, biology, and medicine. Further investigation into its specific mechanisms of action and its applications in drug development is warranted.

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